

Spectroscopic Characterization of Acetylsalicylic Anhydride: A Technical Guide

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Compound of Interest

Compound Name: *Acetylsalicylic anhydride*

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This technical guide provides an in-depth analysis of the spectroscopic data for **acetylsalicylic anhydride**, a key chemical entity. The following sections detail its Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectral properties, offering a valuable resource for its identification and characterization.

Core Spectroscopic Data

The empirical formula for **acetylsalicylic anhydride** is $C_{18}H_{14}O_7$, with a molecular weight of 342.3 g/mol [\[1\]](#) The structural and spectral data are summarized below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for determining the structure of organic molecules. The 1H and ^{13}C NMR data for **acetylsalicylic anhydride** provide characteristic signals corresponding to its unique chemical environment.

Table 1: 1H NMR Spectroscopic Data for **Acetylsalicylic Anhydride**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
8.08	Doublet (d)	2H	Aromatic Protons
7.70	Triplet (t)	2H	Aromatic Protons
7.40	Triplet (t)	2H	Aromatic Protons
7.19	Doublet (d)	2H	Aromatic Protons
2.31	Singlet (s)	6H	Methyl Protons

Solvent: CDCl_3 , Spectrometer Frequency: 400 MHz[2]

Table 2: ^{13}C NMR Spectroscopic Data for **Acetylsalicylic Anhydride**

Chemical Shift (δ) ppm	Assignment
169.42	Ester Carbonyl Carbon
159.29	Anhydride Carbonyl Carbon
151.83	Aromatic Carbon (C-O)
135.54	Aromatic Carbon (CH)
132.24	Aromatic Carbon (C-C=O)
126.29	Aromatic Carbon (CH)
124.42	Aromatic Carbon (CH)
121.69	Aromatic Carbon (CH)
20.89	Methyl Carbon

Solvent: CDCl_3 , Spectrometer Frequency: 100 MHz[2]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **acetylsalicylic anhydride** shows characteristic absorption bands for its anhydride

and ester functional groups.

Table 3: Infrared (IR) Spectroscopic Data for **Acetylsalicylic Anhydride**

Wavenumber (ν_{max}) cm^{-1}	Intensity	Assignment
1789	Strong, Broad	C=O Stretch (Anhydride)
1728	Strong, Broad	C=O Stretch (Ester)
1603	Strong	C=C Stretch (Aromatic)
1581	Strong	C=C Stretch (Aromatic)
1484	Strong	C-H Bend (Methyl)
1451	Strong	C-H Bend (Methyl)
1369	Strong	C-O Stretch (Ester/Anhydride)
916	Strong	O-H Bend (out-of-plane, from potential hydrolysis)
506	Strong	-

Sample Preparation: KBr Pellet[2]

Experimental Protocols

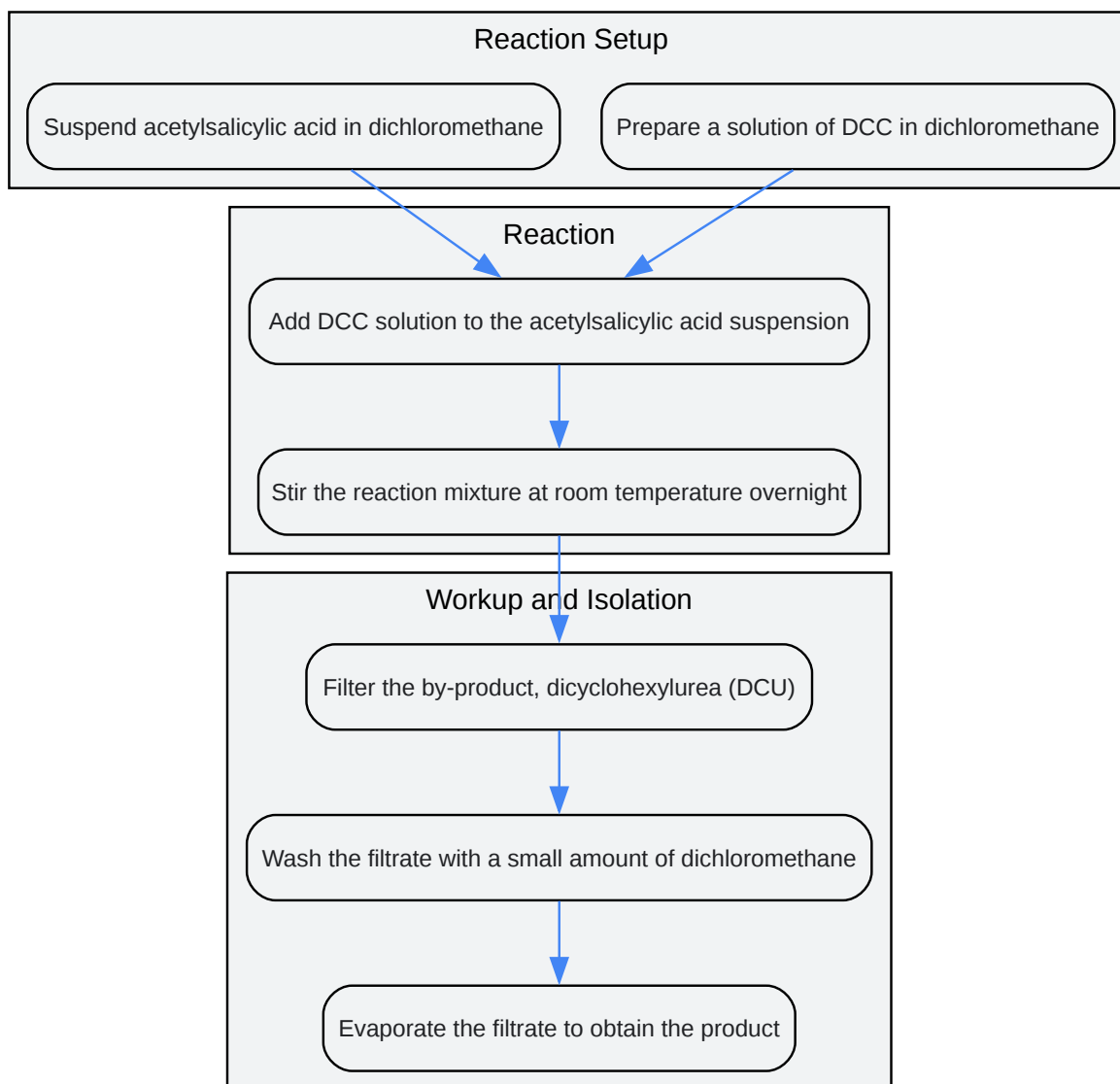
The following section details the synthetic and analytical procedures for obtaining the spectroscopic data presented above.

Synthesis of Acetylsalicylic Anhydride

A common method for the synthesis of **acetylsalicylic anhydride** involves the dehydration of acetylsalicylic acid using a coupling agent such as N,N'-dicyclohexylcarbodiimide (DCC).[2]

Workflow for the Synthesis of **Acetylsalicylic Anhydride**

Synthesis of Acetylsalicylic Anhydride



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Caption: A flowchart illustrating the key steps in the synthesis of **acetylsalicylic anhydride**.

Spectroscopic Analysis

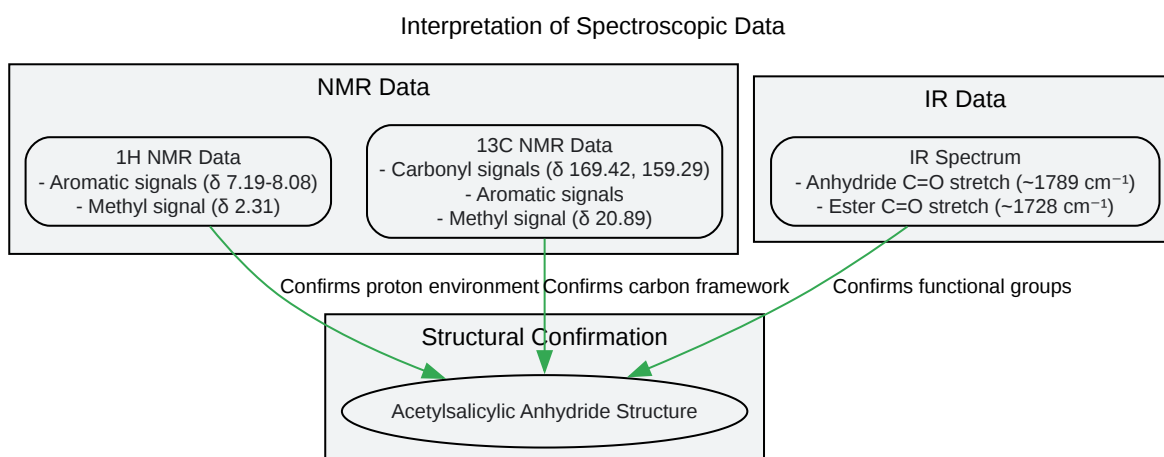
- **Sample Preparation:** A sample of the synthesized **acetylsalicylic anhydride** is dissolved in deuterated chloroform (CDCl_3).

- Data Acquisition: ^1H and ^{13}C NMR spectra are recorded on a 400 MHz NMR spectrometer.
- Sample Preparation: A small amount of the solid product is mixed with potassium bromide (KBr) and pressed into a thin pellet.
- Data Acquisition: The IR spectrum is obtained using a Fourier Transform Infrared (FTIR) spectrometer.

Logical Relationships in Spectral Interpretation

The interpretation of the spectroscopic data involves correlating the observed signals with the molecular structure of **acetylsalicylic anhydride**.

Logical Flow for Spectral Interpretation



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Caption: A diagram showing the logical relationship between the spectroscopic data and the confirmed structure of **acetylsalicylic anhydride**.

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References

- 1. Acetylsalicylic anhydride | C18H14O7 | CID 15110 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ACETYLSALICYLIC ANHYDRIDE | 1466-82-6 [chemicalbook.com]
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